

Technical Guide: Physicochemical Properties of 2-Nitro-5-(phenylthio)aniline

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Compound of Interest

Compound Name: 2-Nitro-5-(phenylthio)aniline

Cat. No.: B144552

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and solubility properties of the synthetic intermediate, **2-Nitro-5-(phenylthio)aniline** (CAS No. 74744-83-3). The information is curated for professionals in chemical research and pharmaceutical development.

Core Properties of 2-Nitro-5-(phenylthio)aniline

2-Nitro-5-(phenylthio)aniline is an organic compound with the molecular formula $C_{12}H_{10}N_2O_2S$. It serves as a key intermediate in the synthesis of various compounds, including anthelmintic agents.

Physical State

At standard temperature and pressure, **2-Nitro-5-(phenylthio)aniline** exists as a solid. It is commonly described as a crystalline powder with a color ranging from white to orange or yellow.

Solubility Profile

The solubility of **2-Nitro-5-(phenylthio)aniline** is a critical parameter for its application in synthesis and formulation. The compound is characterized by poor aqueous solubility and good solubility in certain organic solvents.

Quantitative Solubility Data

While specific quantitative solubility data for **2-Nitro-5-(phenylthio)aniline** is not widely published in peer-reviewed literature, its qualitative solubility is well-documented. The table below summarizes the available information.

Solvent	Qualitative Solubility
Water	Sparingly soluble, Insoluble
DMSO	Soluble
Methanol	Soluble
Organic Solvents	Good solubility

Experimental Protocols

The following sections detail standardized methodologies for determining the physical state and solubility of a compound like **2-Nitro-5-(phenylthio)aniline**.

Determination of Physical State: X-ray Powder Diffraction (XRPD)

X-ray Powder Diffraction is a primary technique to determine the crystalline nature of a solid material.

Methodology:

- Sample Preparation: A small amount of the **2-Nitro-5-(phenylthio)aniline** powder is carefully packed into a sample holder. The surface of the powder should be smooth and level with the holder's surface.
- Instrument Setup: The XRPD instrument is configured with a specific X-ray source (e.g., Cu K α radiation). The detector is set to scan over a defined range of 2 θ angles (e.g., 2° to 40°).
- Data Acquisition: The sample is irradiated with the X-ray beam, and the detector measures the intensity of the diffracted X-rays at different angles.

- Data Analysis: The resulting diffraction pattern (a plot of intensity vs. 2θ) is analyzed. The presence of sharp peaks indicates a crystalline structure, while a broad halo would suggest an amorphous solid. The positions and intensities of the peaks are characteristic of the specific crystalline form.

Determination of Aqueous Solubility: OECD Guideline 105 (Flask Method)

This method is suitable for determining the water solubility of solid compounds that are sparingly soluble.

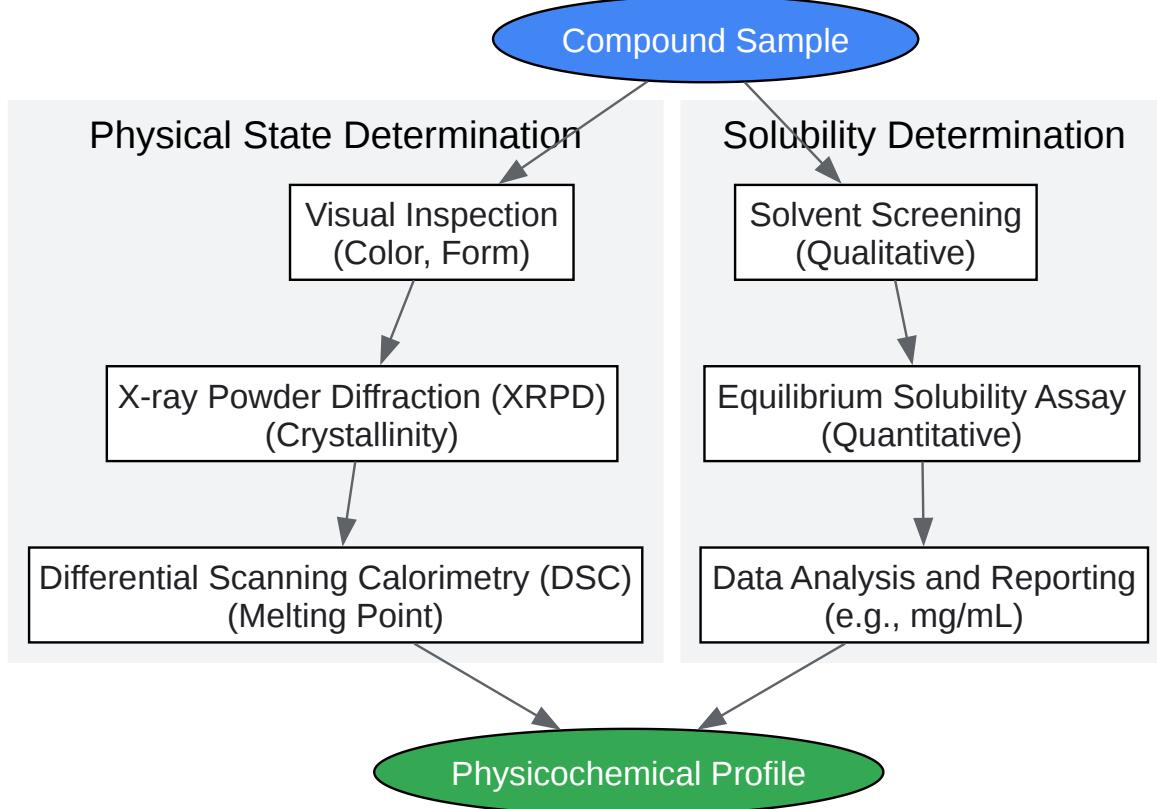
Methodology:

- Preparation of Test System: A stock solution is prepared by adding an excess amount of **2-Nitro-5-(phenylthio)aniline** to a known volume of distilled water in a flask.
- Equilibration: The flask is sealed and agitated at a constant temperature (e.g., 25 °C) for a sufficient period to allow for equilibrium to be reached (typically 24-48 hours). The solution should remain saturated with undissolved solid present.
- Phase Separation: The solution is allowed to stand to let the undissolved material settle. An aliquot of the supernatant is then carefully removed after centrifugation to ensure it is free of any solid particles.
- Analysis: The concentration of **2-Nitro-5-(phenylthio)aniline** in the clear aqueous sample is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Calculation: The water solubility is reported in units of mass per volume (e.g., mg/L or g/100 mL).

Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the determination of the physical state and solubility of a chemical compound.

Workflow for Physicochemical Characterization



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Caption: A logical workflow for the physical and solubility characterization of a chemical compound.

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